

# Technical Whitepaper: Structural Characterization and Analytical Profiling of Cefixime Impurity A

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## Compound of Interest

Compound Name:	Cefixime impurity A
CAS No.:	1335475-08-5
Cat. No.:	B601303

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## Executive Summary

Cefixime is a broad-spectrum, third-generation cephalosporin antibiotic characterized by its stability against  $\beta$ -lactamase enzymes and potent efficacy against Gram-negative bacteria. However, like all  $\beta$ -lactam antibiotics, the inherent ring strain of its core structure makes it highly susceptible to hydrolytic degradation. **Cefixime Impurity A** (often designated as Cefixime EP Impurity A) is the primary degradation product resulting from the hydrolytic cleavage of the  $\beta$ -lactam ring[1].

Monitoring this specific impurity is a critical regulatory requirement under ICH Q3A/B guidelines, as the ring-opened degradant lacks antibacterial activity and its accumulation directly correlates with a reduction in therapeutic efficacy and potential alterations in the drug's safety profile[1][2]. This whitepaper provides an in-depth analysis of the molecular properties, degradation mechanics, and analytical methodologies required to isolate and quantify **Cefixime Impurity A**.

## Chemical Identity & Physicochemical Properties

**Cefixime Impurity A** is chemically defined as a "ring-opened" derivative of the parent API[1]. The structural complexity of this impurity arises from the cleavage of the four-membered  $\beta$ -lactam ring, which transforms the rigid bicyclic cephalosporin nucleus into a more flexible, linear dicarboxylic acid derivative.

### Quantitative Data Summary

Property	Value
Pharmacopeial Name	Cefixime EP Impurity A / USP Impurity A
IUPAC / Chemical Name	2-[[[(Z)-2-(2-Aminothiazol-4-yl)-2-[(carboxymethoxy)imino]acetyl]amino]-2-[(2R)-5-methyl-7-oxo-1,2,5,7-tetrahydro-4H-furo[3,4-d][1,3]thiazin-2-yl]acetic Acid[3]
Molecular Formula	C <sub>16</sub> H <sub>17</sub> N <sub>5</sub> O <sub>8</sub> S <sub>2</sub> [1][4]
Molecular Weight	471.46 g/mol (Average)[1][4]
CAS Registry Number	1614255-90-1 (Free acid)[3][4] / 1335475-08-5[1]
Solubility	Soluble in Water and slightly soluble in polar organic solvents[5]
Storage Conditions	2-8°C, protected from moisture and light[5]

Note: The molecular weight of Impurity A (471.46 g/mol ) is exactly 18.02 g/mol higher than anhydrous Cefixime (453.45 g/mol ), reflecting the stoichiometric addition of one water molecule during hydrolysis[1][4].

## Mechanistic Pathway of Degradation

### The Causality of $\beta$ -Lactam Ring Opening

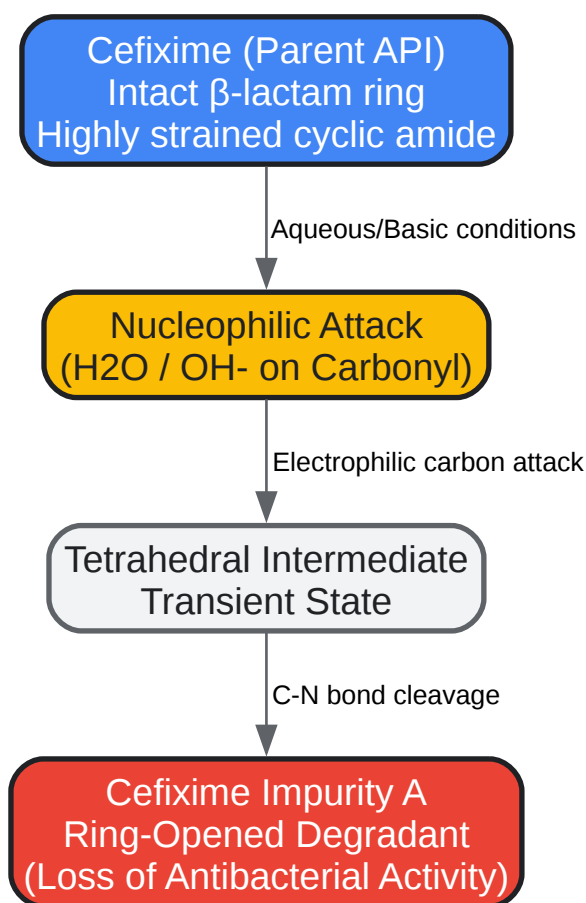
The formation of **Cefixime Impurity A** is not a random degradation event; it is driven by fundamental thermodynamic and kinetic principles. The  $\beta$ -lactam ring is a highly strained, four-membered cyclic amide. The geometric constraints of this ring prevent the normal resonance

stabilization found in planar amides. Consequently, the carbonyl carbon of the  $\beta$ -lactam ring is highly electrophilic[6][7].

In aqueous environments, particularly under basic conditions or in the presence of nucleophilic excipients, water molecules or hydroxide ions execute a nucleophilic attack on this carbonyl carbon[6].

- Protonation/Attack: Depending on the pH, the  $\beta$ -lactam nitrogen may be protonated, or the carbonyl carbon is directly attacked by a hydroxide ion[6].
- Tetrahedral Intermediate: A transient, high-energy tetrahedral intermediate is formed.
- C-N Bond Cleavage: To relieve the extreme angular strain of the four-membered ring, the carbon-nitrogen bond cleaves, irreversibly opening the ring[1][7].

This structural modification entirely abolishes the molecule's ability to bind to bacterial Penicillin-Binding Proteins (PBPs), rendering the degradant microbiologically inactive[2].



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Mechanistic pathway of Cefixime  $\beta$ -lactam ring hydrolysis forming Impurity A.

## Analytical Detection & Quality Control Workflow

To ensure compliance with European Pharmacopoeia (EP) and United States Pharmacopeia (USP) standards, robust analytical methods must be employed[2][8]. Because Cefixime and Impurity A are structurally similar but differ significantly in polarity (due to the newly formed carboxylic acid and secondary amine groups in the degradant), Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with ion-pairing or strict pH control is the gold standard[2].

## Experimental Protocol: RP-HPLC Quantification of Cefixime Impurity A

This self-validating protocol utilizes a buffered mobile phase to suppress the ionization of the multiple carboxylic acid moieties, ensuring sharp peak shapes and reproducible retention times.

### Step 1: Mobile Phase Preparation

- **Buffer Solution:** Prepare a 0.025 M tetrabutylammonium hydroxide (TBAH) solution. Adjust the pH to  $6.5 \pm 0.1$  using dilute phosphoric acid. Causality: TBAH acts as an ion-pairing agent, interacting with the highly polar dicarboxylic acid of Impurity A to increase its retention on the hydrophobic C18 stationary phase.
- **Mobile Phase A:** Buffer Solution.
- **Mobile Phase B:** Acetonitrile (HPLC Grade).

### Step 2: Chromatographic Conditions

- **Column:** C18, 250 mm  $\times$  4.6 mm, 5  $\mu$ m particle size.
- **Flow Rate:** 1.0 mL/min.
- **Detection:** UV spectrophotometer set at 254 nm[2].

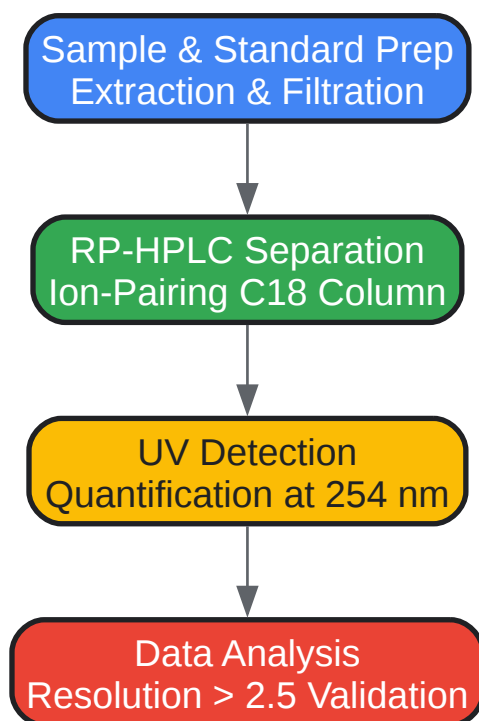
- Column Temperature: 40°C.
- Elution: Gradient elution (e.g., 0-15 min: 10% B; 15-30 min: linear increase to 40% B).

#### Step 3: Standard & Sample Preparation

- System Suitability Standard: Dissolve accurately weighed reference standards of Cefixime API and Cefixime EP Impurity A[9][10] in a diluent (Water:Acetonitrile 80:20 v/v) to achieve a concentration of 10 µg/mL for each.
- Sample Preparation: Extract the formulated Cefixime product using the diluent, sonicate for 15 minutes, and filter through a 0.45 µm PTFE syringe filter.

#### Step 4: System Validation & Execution

- Inject the System Suitability Standard.
- Validation Criteria: The resolution ( ) between the Cefixime peak and the **Cefixime Impurity A** peak must be . The relative standard deviation (RSD) for replicate injections must be .
- If criteria are met, proceed with sample analysis and quantify Impurity A using the external standard method.



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Step-by-step RP-HPLC analytical workflow for the quantification of **Cefixime Impurity A**.

## Formulation & Stability Implications

Understanding the molecular weight (471.46 g/mol) and the hydrolytic origin of **Cefixime Impurity A** is paramount for formulation scientists[1][4]. Because the degradation is moisture and pH-dependent, oral suspensions of Cefixime (which are reconstituted with water) have a strictly limited shelf-life (typically 14 days under refrigeration).

To mitigate the formation of Impurity A during the shelf-life of solid oral dosages (tablets/capsules), manufacturers must:

- Utilize strictly controlled environmental humidity during tableting (RH < 30%).
- Employ moisture-barrier packaging (e.g., Alu-Alu blisters).
- Avoid highly alkaline excipients (like magnesium stearate in excessive amounts or basic calcium salts) which can catalyze the nucleophilic attack on the  $\beta$ -lactam ring[6].

By rigorously controlling the physicochemical environment of the API, the hydrolytic conversion of Cefixime into Impurity A can be minimized, ensuring the drug maintains its therapeutic potency and complies with stringent pharmacopeial thresholds[8].

## References

- CAS No : 1614255-90-1 | Product Name : Cefixime - Impurity A. Pharmaffiliates. Available at: [\[Link\]](#)
- Cefixime Impurities and Related Compound - Veeprho. Veeprho. Available at: [\[Link\]](#)
- Degradation kinetics and mechanisms of a new cephalosporin, cefixime, in aqueous solution - PubMed. NIH. Available at:[\[Link\]](#)
- $\beta$ -Lactams: chemical structure, mode of action and mechanisms of resistance - SciSpace. SciSpace. Available at:[\[Link\]](#)
- Cefixime EP Impurity A Disodium Salt (Mixture of Diastereomers) - Axios Research. Axios Research. Available at:[\[Link\]](#)

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## Sources

- 1. [Buy Cefixime impurity A | 1335475-08-5 | > 95% \[smolecule.com\]](#)
- 2. [veeprho.com \[veeprho.com\]](#)
- 3. [pharmaffiliates.com \[pharmaffiliates.com\]](#)
- 4. [Cefixime Impurities Manufacturers & Suppliers - Daicel Pharma Standards \[daicelpharmastandards.com\]](#)
- 5. [Cefixime Impurity-A - Daicel Pharma Standards \[daicelpharmastandards.com\]](#)
- 6. [Buy Cefixime impurity A | 1335475-08-5 | > 95% \[smolecule.com\]](#)
- 7. [scispace.com \[scispace.com\]](#)

- [8. synthinkchemicals.com \[synthinkchemicals.com\]](https://synthinkchemicals.com)
- [9. Cefixime EP Impurity A Disodium Salt \(Mixture of Diastereomers\) | Axios Research \[axios-research.com\]](#)
- [10. Cefixime EP Impurity A \(Technical Grade\)\(Mixture of Diastereomers\) \[lgcstandards.com\]](#)
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